

# (4-Bromo-2-nitrophenyl)boronic acid CAS number

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## Compound of Interest

Compound Name: (4-Bromo-2-nitrophenyl)boronic acid

Cat. No.: B591715

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An In-Depth Technical Guide to **(4-Bromo-2-nitrophenyl)boronic Acid** (CAS: 860034-11-3)

## Introduction and Strategic Overview

**(4-Bromo-2-nitrophenyl)boronic acid**, identified by the CAS Number 860034-11-3, is a highly functionalized synthetic building block of significant interest in medicinal chemistry and materials science.<sup>[1]</sup> Its structure is characterized by a phenyl ring substituted with three key functional groups: a boronic acid, a bromine atom, and a nitro group. This unique arrangement provides orthogonal chemical handles, allowing for selective and sequential chemical transformations.

The presence of the boronic acid moiety makes it a prime substrate for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction, for the formation of carbon-carbon bonds.<sup>[2][3]</sup> The bromo-substituent offers a secondary site for similar cross-coupling reactions, while the strongly electron-withdrawing nitro group modulates the electronic properties of the aromatic ring, influencing its reactivity and providing a precursor for further functionalization, such as reduction to an amine. This guide provides a senior-level perspective on the properties, synthesis, applications, and handling of this versatile reagent.

## Physicochemical and Structural Data

The fundamental properties of **(4-Bromo-2-nitrophenyl)boronic acid** are critical for its effective use in synthesis. These characteristics dictate solubility, reactivity, and storage

conditions.

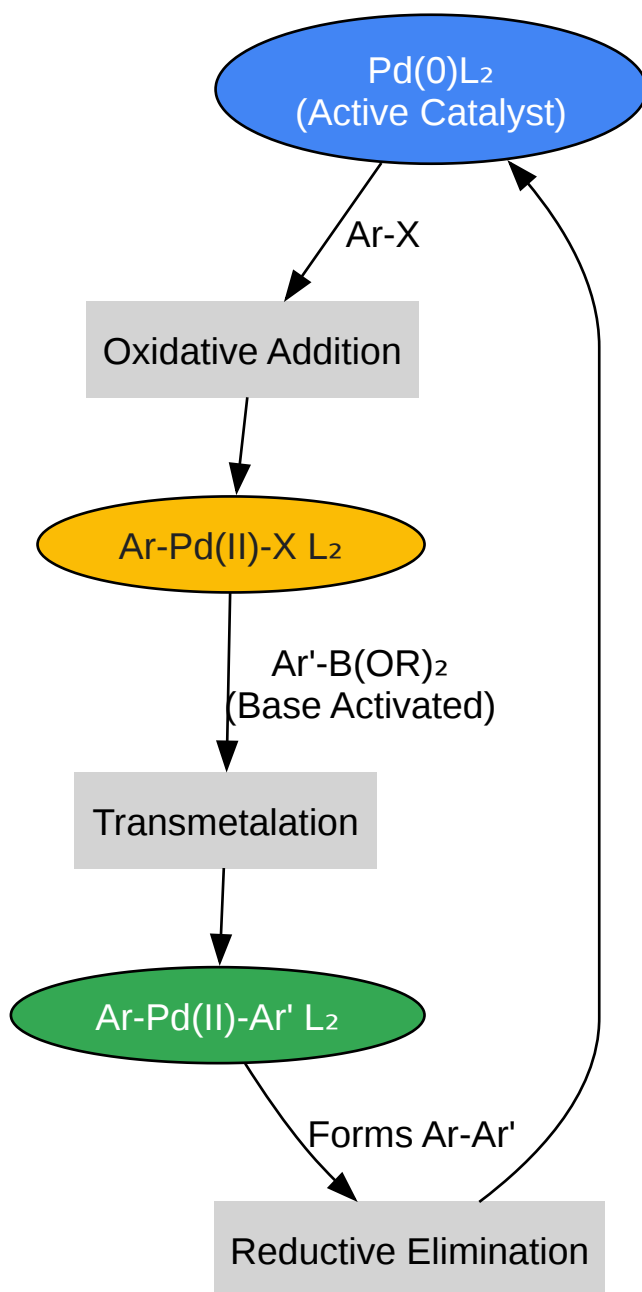
Property	Value	Source(s)
CAS Number	860034-11-3	[1]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BBrNO <sub>4</sub>	
Molar Mass	245.82 g/mol	
Appearance	Light yellow powder/solid	[4]
Melting Point	274-276 °C	
Density	1.85 ± 0.1 g/cm <sup>3</sup> (Predicted)	

## Synthesis and Mechanistic Rationale

The synthesis of arylboronic acids is a well-established field. For **(4-Bromo-2-nitrophenyl)boronic acid**, the most logical and industrially scalable approach involves the borylation of a suitable di-halogenated nitroarene precursor.

### Proposed Synthetic Pathway: Miyaura Borylation

A common and efficient method is the Miyaura borylation reaction, which utilizes a palladium catalyst to couple an aryl halide with a diboron reagent like bis(pinacolato)diboron (B<sub>2</sub>pin<sub>2</sub>). This is followed by hydrolysis to yield the desired boronic acid.



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## References

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